Application Note: Synthesis Protocol for 5-Fluoro-2-(methylsulphonyl)acetophenone

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Compound of Interest

Compound Name:	*5-Fluoro-2-(methylsulphonyl)acetophenone*
CAS No.:	*1845690-53-0*
Cat. No.:	*B2723984*

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Executive Summary

5-Fluoro-2-(methylsulphonyl)acetophenone is a critical pharmacophore intermediate, frequently employed in the synthesis of COX-2 inhibitors, kinase inhibitors, and indole-based therapeutics. Its structural complexity arises from the specific ortho relationship between the electron-withdrawing acetyl and sulfonyl groups, combined with a meta-fluoro substituent.

This application note details a robust, two-step synthetic protocol starting from commercially available 2,5-difluoroacetophenone. Unlike Friedel-Crafts acylation approaches, which are deactivated by sulfonyl groups, this route utilizes a highly regioselective Nucleophilic Aromatic Substitution (

) followed by a chemoselective oxidation. This method ensures high yields (>75% overall) and minimizes isomer formation.

Retrosynthetic Analysis & Strategy

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The synthesis relies on the differing electronic environments of the two fluorine atoms in the starting material.

- Precursor: 2,5-Difluoroacetophenone.
- Electronic Logic: The acetyl group at C1 is a strong electron-withdrawing group (EWG). It activates the ortho (C2) and para (C4) positions for nucleophilic attack.
- Regioselectivity: The fluorine at C2 is ortho to the carbonyl, making it highly susceptible to

  . The fluorine at C5 is meta to the carbonyl and remains unreactive under controlled conditions.

Reaction Pathway Diagram[1][2]



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Figure 1: Synthetic pathway exploiting the ortho-activation of the C2-fluorine by the acetyl group.

Experimental Protocols

Step 1: Regioselective Synthesis of 5-Fluoro-2-(methylthio)acetophenone

Objective: Displacement of the C2-fluorine with a thiomethyl group.

Materials

- Substrate: 2,5-Difluoroacetophenone (1.0 eq)
- Reagent: Sodium thiomethoxide (NaSMe) (1.1 eq)
- Solvent: Anhydrous DMF (Dimethylformamide) or DMSO.

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- Quench: Ice-cold water.

Protocol

- Setup: Charge a round-bottom flask with 2,5-difluoroacetophenone dissolved in anhydrous DMF (5 mL/mmol).
- Cooling: Cool the solution to 0°C using an ice bath. Critical: Low temperature prevents side reactions at the C5 position, although C5 reactivity is low.
- Addition: Add sodium thiomethoxide (solid or solution) portion-wise over 15 minutes. Maintain internal temperature < 5°C.
- Reaction: Remove ice bath and allow to warm to Room Temperature (RT). Stir for 2–3 hours.
- Monitoring: Monitor by TLC (Hexane/EtOAc 8:1) or LC-MS. The starting material (difluoro) should disappear, replaced by a more polar spot.
- Workup: Pour the reaction mixture into 5 volumes of ice-water with vigorous stirring. The product often precipitates as a yellow solid.
  - If solid forms: Filter, wash with water, and dry.[1]
  - If oil forms: Extract with Ethyl Acetate (3x). Wash organics with brine (to remove DMF), dry over

    , and concentrate.
- Purification: Usually not required. If necessary, recrystallize from Ethanol/Water.

Data Summary:

Parameter	Value
Yield	**85–92%**
Appearance	Yellowish solid or oil

| Key NMR Feature | Appearance of S-Me singlet (~2.4 ppm) |

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Step 2: Oxidation to 5-Fluoro-2-(methylsulphonyl)acetophenone

Objective: Oxidation of the sulfide to the sulfone without affecting the ketone or aromatic ring.

Materials

- Substrate: 5-Fluoro-2-(methylthio)acetophenone (from Step 1).
- Oxidant:m-Chloroperbenzoic acid (m-CPBA), 77% max purity (2.5 eq).
  - Green Alternative: 30%

    (5 eq) with catalytic Sodium Tungstate (

) in Methanol/Water.
- Solvent: Dichloromethane (DCM).
- Quench: Saturated aqueous

  (Sodium thiosulfate) and

  (Sodium bicarbonate).

Protocol (Standard m-CPBA Method)

- Dissolution: Dissolve the sulfide intermediate in DCM (10 mL/mmol). Cool to 0°C.
- Addition: Add m-CPBA portion-wise. Caution: Exothermic.
  - Stoichiometry Note: You must use at least 2.2 equivalents to drive the reaction past the sulfoxide intermediate to the sulfone.
- Reaction: Stir at 0°C for 1 hour, then warm to RT and stir overnight (8–12 hours).
- Monitoring: Check LC-MS for the mass of the sulfone (

  from sulfide). Ensure no sulfoxide (

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) remains.

- Workup (Critical for Purity):
  - Quench: Add saturated

    to destroy excess peroxide (starch-iodide paper test should be negative).
  - Neutralization: Add saturated

    to neutralize the m-chlorobenzoic acid byproduct. Stir vigorously until gas evolution stops.
  - Extraction: Separate layers. Wash the organic layer again with

    to ensure full removal of benzoic acid derivatives.
- Isolation: Dry over

  , filter, and concentrate in vacuo.

Oxidation Workflow & Troubleshooting

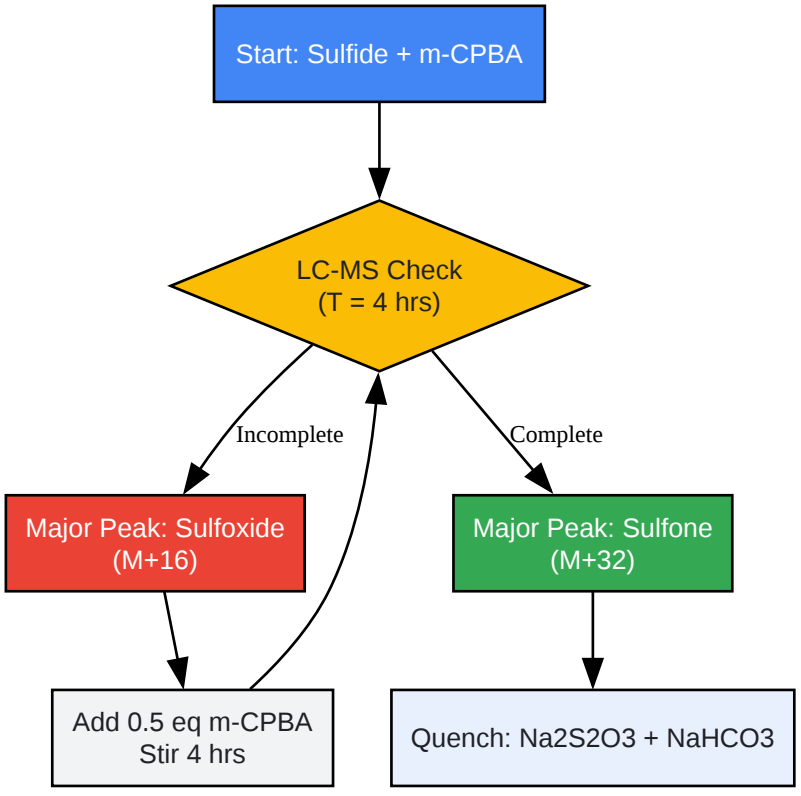

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Figure 2: Decision tree for ensuring complete oxidation from sulfide to sulfone.

Analytical Characterization

Validating the structure requires confirming the oxidation state of the sulfur and the integrity of the fluorine position.

Technique	Expected Signal / Value	Interpretation
1H NMR	3.2–3.4 ppm (Singlet, 3H)	Methylsulfonyl group. Significant downfield shift from the sulfide precursor (~2.4 ppm).
1H NMR	2.6 ppm (Singlet, 3H)	Acetyl group. Confirms ketone is intact (no Baeyer-Villiger ester formation).
19F NMR	~ -105 to -110 ppm	Aromatic Fluorine. Chemical shift varies slightly by solvent but confirms single F atom.
IR	1300 & 1150	Sulfone ( ) symmetric and asymmetric stretches.
MS (ESI)	~ 217.03	Consistent with Formula .

Safety & Handling

- 2,5-Difluoroacetophenone: Irritant. Avoid inhalation.
- Sodium Thiomethoxide: Stench reagent. Must be handled in a fume hood. Generates toxic methanethiol gas if acidified. Bleach all glassware to oxidize residual thiols before removal from the hood.

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- m-CPBA: Shock sensitive in high purity; usually sold as 77% with water/acid stabilizer. Strong oxidizer. Keep away from flammable solvents until dilution.

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